

Isodihydrofutoquinol A: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isodihydrofutoquinol A*

Cat. No.: *B1153339*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isodihydrofutoquinol A is a naturally occurring lignan found in various species of the *Piper* genus, including *Piper schmidtii*, *Piper wightii*, and *Piper hymenophyllum*. First isolated and identified in the late 1970s, this compound has since been the subject of synthetic studies, though extensive biological evaluation remains somewhat limited in publicly accessible literature. This technical guide provides a comprehensive review of the available scientific information on **Isodihydrofutoquinol A**, including its chemical properties, synthesis, and known biological activities. All quantitative data has been summarized in structured tables, and detailed experimental protocols from cited literature are provided. Additionally, diagrams of synthetic pathways are presented to facilitate a deeper understanding of this compound.

Chemical Properties and Structure

Isodihydrofutoquinol A is classified as a lignan with the chemical formula $C_{21}H_{24}O_5$ and a molecular weight of 356.4 g/mol. Its structure features a complex bicyclic framework. The systematic IUPAC name for **Isodihydrofutoquinol A** is (4R)-4-[(2R)-1-(1,3-benzodioxol-5-yl)propan-2-yl]-4,5-dimethoxy-2-prop-2-enylcyclohexa-2,5-dien-1-one.

Table 1: Physicochemical Properties of **Isodihydrofutoquinol A**

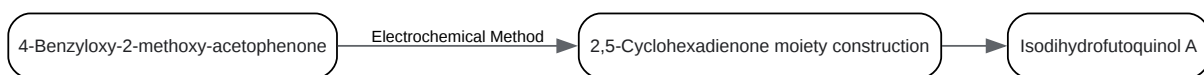
Property	Value	Source
CAS Number	62560-95-6	EvitaChem
Molecular Formula	C ₂₁ H ₂₄ O ₅	EvitaChem
Molecular Weight	356.4 g/mol	EvitaChem
SMILES	C=CCC1=C--INVALID-LINK--(- -INVALID-LINK-- Cc2ccc3c(c2)OCO3)C(OC)=C C1=O	KNApSack Metabolite Information

Synthesis

The total synthesis of **Isodihydrofutoquinol A** has been reported, utilizing an electrochemical method to construct the key 2,5-cyclohexadienone moiety.

Synthetic Pathway

The synthesis of **Isodihydrofutoquinol A** was achieved starting from 4-benzyloxy-2-methoxy-acetophenone. A key step in the synthesis is the construction of the 2,5-cyclohexadienone moiety through an efficient electrochemical method. This intermediate is then further elaborated to afford the final natural product. The synthetic route also enabled the preparation of related compounds, futoquinol and isofutoquinol A and B.



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Caption: Synthetic overview for **Isodihydrofutoquinol A**.

Experimental Protocol: Total Synthesis of Isodihydrofutoquinol A

This protocol is based on the synthesis reported by Shizuri, et al. (1986). The full details would be found within the cited publication, which was not available in full text from the search results.

The following is a generalized representation based on the abstract.

The synthesis commences with 4-benzyloxy-2-methoxy-acetophenone. The core 2,5-cyclohexadienone structure is assembled using a controlled potential electrolysis. This electrochemical oxidation step is critical for the formation of the dienone system. Subsequent steps would involve the introduction of the remaining substituents and the diastereoselective formation of the final product, **Isodihydrofutoquinol A**. Purification of the final compound is likely achieved through chromatographic techniques such as column chromatography and/or preparative thin-layer chromatography.

Biological Activity

The biological activity of pure **Isodihydrofutoquinol A** is not extensively documented in readily available literature. While lignans as a class are known for a wide range of activities including antiviral, anticancer, antioxidant, and anti-inflammatory properties, specific data for **Isodihydrofutoquinol A** is sparse.

One study that evaluated the antiviral activity of a series of lignans and neolignans reported that **Isodihydrofutoquinol A** did not exhibit appreciable activity against the viral strains tested, or it precipitated in the growth medium.

A network pharmacology study identified **Isodihydrofutoquinol A** as a potential active component in a traditional Chinese medicine formula, Xiang Ju tablets, for the treatment of allergic rhinitis. However, this study is computational and does not provide experimental validation of the activity of the pure compound.

It is important to note that crude extracts of *Piper schmidtii*, a source of **Isodihydrofutoquinol A**, have shown significant antioxidant and antimicrobial activities. However, it is not possible to attribute these effects to **Isodihydrofutoquinol A** alone without further studies on the isolated compound.

Table 2: Summary of Biological Activity for **Isodihydrofutoquinol A**

Activity Type	Finding	Quantitative Data	Source
Antiviral	Did not exhibit appreciable activity or precipitated in the growth medium.	Not active	Prasad, A. K., et al. (2005)
Potential role in Allergic Rhinitis	Identified as a potential active component in a computational study.	None	Exploring Pharmacological Mechanisms of Xiang Ju Tablets... (2019)

Signaling Pathways

There is currently no available information in the searched literature detailing the specific signaling pathways modulated by **Isodihydrofutoquinol A**. Further research is required to elucidate its mechanism of action at the molecular level.

Future Perspectives

The synthetic route to **Isodihydrofutoquinol A** opens up possibilities for the synthesis of analogues and derivatives which could be screened for a wide range of biological activities. Given the known pharmacological properties of lignans and plants from the Piper genus, further investigation into the biological effects of **Isodihydrofutoquinol A** is warranted. Future studies should focus on in-depth evaluation of its potential anticancer, anti-inflammatory, and antimicrobial properties, as well as the elucidation of its mechanism of action and molecular targets.

Conclusion

Isodihydrofutoquinol A is a structurally interesting natural product with a confirmed total synthesis. However, its biological profile remains largely unexplored. This comprehensive review summarizes the current state of knowledge and highlights the need for further research to unlock the potential therapeutic applications of this lignan. The provided information on its chemical properties and synthesis can serve as a valuable resource for researchers interested in the further study of **Isodihydrofutoquinol A** and related compounds.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com